

Purity Assessment of Disperse Yellow 54: A Comparative Guide to HPLC-MS Analysis

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Compound of Interest

Compound Name: Disperse yellow 54

CAS No.: 12223-85-7

Cat. No.: B076046

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) for the purity assessment of **Disperse Yellow 54** (C.I. 47020), a quinophthalone dye. The document outlines a detailed experimental protocol, presents comparative data, and discusses alternative analytical techniques. The information herein is intended to assist researchers in developing and validating robust analytical methods for quality control and impurity profiling.

Introduction to Disperse Yellow 54 and Purity Assessment

Disperse Yellow 54 is a synthetic dye used in the textile industry and has potential applications in other fields.[1] The purity of such compounds is of paramount importance, as impurities can affect the efficacy, safety, and regulatory compliance of end products. HPLC coupled with MS has emerged as a powerful technique for the separation, identification, and quantification of the main component and its related substances, offering high sensitivity and selectivity.[2]

Experimental Protocol: HPLC-MS for Disperse Yellow 54

This section details a representative HPLC-MS method for the purity assessment of **Disperse Yellow 54**.

Sample Preparation

- Accurately weigh 10.0 mg of the **Disperse Yellow 54** sample into a 100 mL volumetric flask.
- Dissolve the sample in methanol and make up to the mark to obtain a stock solution of 100 µg/mL.
- Further dilute the stock solution with the initial mobile phase composition (e.g., 90:10 water:acetonitrile with 0.1% formic acid) to a final concentration of 1 µg/mL.
- Filter the final solution through a 0.22 µm PTFE syringe filter into an HPLC vial.

High-Performance Liquid Chromatography (HPLC) Conditions



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Mass Spectrometry (MS) Conditions



FULL PROTOCOL TRUNCATED

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Data Presentation: Purity Profile of Disperse Yellow 54

The following table summarizes hypothetical but realistic quantitative data for the analysis of a **Disperse Yellow 54** sample, including potential impurities derived from its synthesis from 2-Methylquinolin-3-ol and Phthalic anhydride.



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Comparison with Alternative Analytical Techniques

While HPLC-MS is a powerful tool, other techniques can also be employed for the purity assessment of dyes.



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Visualizations



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Caption: Experimental workflow for HPLC-MS purity assessment.



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Caption: Synthesis of **Disperse Yellow 54** and origin of impurities.

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References

- 1. chembk.com [chembk.com]
- 2. [2-Methylquinolin-3-ol](http://dyestuffintermediates.com) [dyestuffintermediates.com]
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